

6-Hexadecanol CAS number and safety data sheet information

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Compound of Interest

Compound Name: 6-Hexadecanol

Cat. No.: B1657983

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An In-depth Technical Guide to 1-Hexadecanol

A Note on Nomenclature: This guide focuses on 1-Hexadecanol, the most common and well-documented isomer of hexadecanol, frequently referred to as Cetyl Alcohol. While the query specified **6-Hexadecanol**, publicly available scientific and safety data predominantly pertains to the 1-hydroxy isomer under the CAS number 36653-82-4. Information regarding the specific properties and safety of **6-Hexadecanol** is not readily available in the provided search results.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing comprehensive data and safety protocols for 1-Hexadecanol.

Physicochemical Properties of 1-Hexadecanol

1-Hexadecanol is a C-16 fatty alcohol that presents as a waxy white solid or flakes at room temperature.^[1] It is insoluble in water but soluble in alcohols and oils.^{[2][3]}

Property	Value	Source
CAS Number	36653-82-4	[3] [4] [5] [6] [7] [8] [9] [10]
Molecular Formula	C16H34O	[3] [4] [7] [10]
Molecular Weight	242.44 g/mol	[3] [4] [10]
Appearance	White solid, crystals, or flakes	[1] [4] [5]
Odor	Slight, waxy	[1] [4]
Melting Point	47 - 50 °C (116.6 - 122 °F)	[3] [4] [9]
Boiling Point	344 °C (651.2 °F) at 760 mmHg	[1] [4]
Flash Point	> 157 °C (> 314.6 °F)	[4]
Density	0.811 g/cm³	[1]
Solubility in Water	Insoluble	[1] [3]
log P (Octanol/Water Partition Coefficient)	7.25	[1]

Safety Data Sheet (SDS) Information

The safety profile of 1-Hexadecanol indicates that it is generally considered to have low toxicity. However, it can cause skin, eye, and respiratory tract irritation.[\[5\]](#)[\[11\]](#)

Hazard Statement	Classification	Source
H315	Causes skin irritation	[11]
H319	Causes serious eye irritation	[11]
H335	May cause respiratory irritation	[11]

Precautionary Statements:

Precautionary Statement	Description	Source
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3] [11]
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/eye protection/face protection.	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3] [11]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3] [11]
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	
P405	Store locked up.	[3] [11]

P501

Dispose of contents/container
to an approved waste disposal
plant.

Experimental Protocols

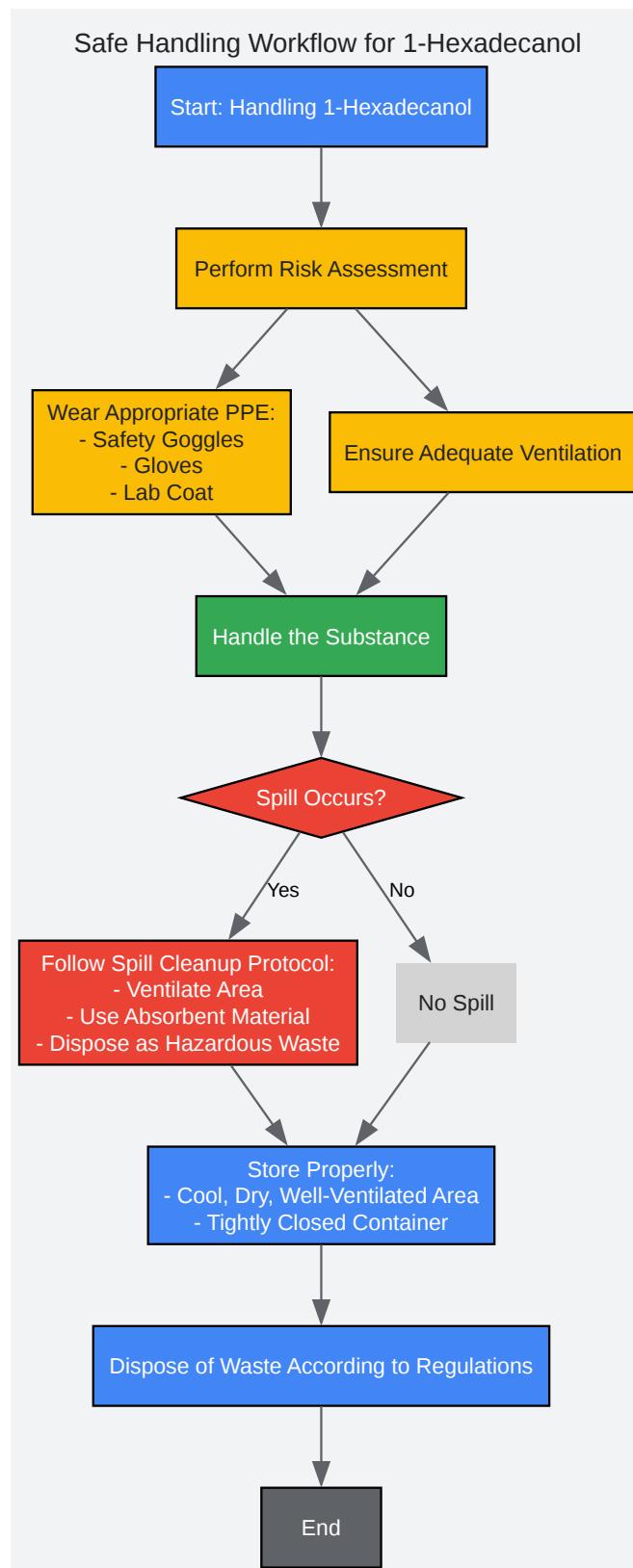
General Handling and Storage:

- Handling: Avoid contact with skin and eyes and avoid breathing dust.[\[6\]](#) Ensure adequate ventilation during use.[\[7\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Incompatible Materials: Strong oxidizing agents and strong acids.[\[4\]](#)[\[5\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[5\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[\[5\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[5\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[5\]](#)

Mandatory Visualizations



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Caption: Safe Handling Workflow for 1-Hexadecanol.

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